

Dichlorodiethylsilane: A Comprehensive Technical Guide to its Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dichlorodiethylsilane ((C₂H₅)₂SiCl₂), also known as diethyldichlorosilane, is a versatile organosilicon compound with significant applications in organic synthesis and materials science.[1] It serves as a crucial intermediate in the production of silicone polymers, resins, and silane coupling agents, which are vital for enhancing adhesion in composite materials across automotive, construction, and electronics industries.[1] A thorough understanding of its physical properties is paramount for its safe handling, application, and the development of new materials. This guide provides an in-depth overview of the core physical characteristics of **dichlorodiethylsilane**, supported by detailed experimental methodologies.

Core Physical Properties

Dichlorodiethylsilane is a colorless liquid with a pungent odor.[2][3][4] It is corrosive to metals and tissue, and its vapors are heavier than air.[2][3] The compound is stable under normal conditions but is incompatible with strong oxidizing agents and may decompose upon exposure to water or moisture, reacting violently.[5]

Quantitative Physical Data

The key physical properties of **dichlorodiethylsilane** are summarized in the table below for easy reference and comparison.



Property	Value	Source(s)
Molecular Formula	C4H10Cl2Si	[1][3][5][6][7]
Molecular Weight	157.11 g/mol	[1][2][3][6][7]
Density	1.05 g/cm³ at 20°C (68°F) 1.0538 g/cm³ at 20°C 1.0±0.1 g/cm³ 1.05 g/mL at 25°C	[1][2][3][8][9][10] [4] [5] [8][9] [10]
Boiling Point	125 - 131 °C (257 - 268 °F) at 760 mmHg 127.8±8.0 °C at 760 mmHg 129 °C (decomposes)	[1][8][9][10] [5] [3]
Melting Point	-96 °C (-140.8 °F) -96.5 °C -97 °C (-142.6 °F)	[5][8][11] [2] [1][12]
Refractive Index	1.43 at 20°C (n20/D) 1.423 1.4295 at 20°C 1.4275 - 1.4345 at 20°C	[8][9][10][11] [5] [4] [13]
Vapor Pressure	13.3±0.2 mmHg at 25°C 5 mmHg at 56.7°F (13.7°C) 10 mmHg at 77.7°F (25.4°C) 20 mmHg at 99.9°F (37.7°C) 11.9 mmHg at 25°C	[5][8][11] [2][3] [2][3] [2][3] [2] [3]
Flash Point	28.3±0.0 °C (82.9°F) 77 °F (25 °C) (open cup) 75.2 °F (24°C)	[5] [3] [3][11]
Solubility	Decomposes in water. Soluble in ether (1 g in 100 mL).	[2][3]

Experimental Protocols for Physical Property Determination

The accurate determination of physical properties is crucial for chemical characterization and safety assessment. Standardized methodologies, such as those provided by the Organisation for Economic Co-operation and Development (OECD), ensure reproducibility and comparability



of data. Below are detailed overviews of the experimental protocols relevant to the physical properties of **dichlorodiethylsilane**.

Density Determination

The density of a liquid can be determined using several methods as outlined in OECD Guideline 109.[3][6][9][10]

- Hydrometer Method: This buoyancy method is suitable for liquids with a dynamic viscosity below 5 Pa·s. A hydrometer, a weighted glass float, is placed in the liquid.[9] The depth to which it sinks is dependent on the liquid's density, which is then read from a calibrated scale on the hydrometer's stem.
- Hydrostatic Balance (Immersed Body Method): This method is also a buoyancy technique applicable to liquids with a dynamic viscosity below 20 Pa·s.[9] A body of known volume is weighed first in air and then while immersed in the liquid. The density of the liquid is calculated from the difference in these weights.
- Oscillating Densitometer: This method is suitable for liquids with a dynamic viscosity below 5
 Pa·s. A U-shaped tube is filled with the liquid and oscillated at its natural frequency.[9] The
 change in frequency due to the mass of the liquid allows for the determination of its density.
 The instrument must be calibrated with two liquids of known density.
- Pycnometer Method: This method is suitable for liquids with a dynamic viscosity up to 500
 Pa·s. A pycnometer, a flask of a specific volume, is weighed empty, then filled with the liquid
 and weighed again. The density is calculated from the mass of the liquid and the known
 volume of the pycnometer.

Boiling Point Determination

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. OECD Guideline 103 describes several methods for its determination.[4][7][8]

• Ebulliometer Method: An ebulliometer is a device specifically designed for the precise measurement of boiling points. It involves heating the liquid to its boiling point and measuring the temperature of the vapor-liquid equilibrium.



- Dynamic Method: This method involves measuring the vapor pressure of the substance as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches atmospheric pressure. This method has the advantage of also determining the vapor pressure curve.[7][8]
- Distillation Method: The liquid is heated in a distillation apparatus, and the temperature of the vapor that distills is measured. The boiling point is the constant temperature observed during the distillation of a pure substance.[7][14]
- Siwoloboff's Method: A small amount of the liquid is heated in a tube along with an inverted capillary tube. The temperature at which a continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary, is taken as the boiling point.[7]
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): These thermal analysis techniques can be used to determine the boiling point by detecting the endothermic transition as the substance boils.[7][8]

Melting Point Determination

For substances that are solid at room temperature, the melting point is a key characteristic. OECD Guideline 102 outlines several methods for its determination.[13] While **dichlorodiethylsilane** is a liquid at room temperature, these methods are fundamental in physical chemistry.

- Capillary Tube Method: A small, powdered sample of the solid is packed into a thin-walled capillary tube. The tube is heated in a controlled manner in a liquid bath or a metal block, and the temperature range over which the substance melts is observed.[5][15][16][17]
- Kofler Hot Bar: This method uses a metal bar with a temperature gradient. The substance is placed on the bar, and the point at which it melts indicates the melting temperature.[16]
- Differential Scanning Calorimetry (DSC) and Differential Thermal Analysis (DTA): Similar to boiling point determination, these methods can precisely measure the temperature at which the endothermic melting transition occurs.[16]

Refractive Index Determination



The refractive index is a measure of how light propagates through a substance and is a characteristic property.

Refractometer Method: A refractometer is an instrument that measures the refractive index.
 Commercial refractometers, such as the Abbé refractometer, are commonly used.[18] A drop of the liquid is placed on a prism, and the instrument measures the critical angle of total internal reflection, from which the refractive index is calculated.[18] The measurement is typically performed at a specific temperature (e.g., 20°C) using a specific wavelength of light (e.g., the sodium D-line at 589.3 nm).[19]

Vapor Pressure Determination

Vapor pressure is a measure of a substance's volatility. OECD Guideline 104 describes several methods for its measurement.[1][2][12][20]

- Dynamic Method (Cottrell's Method): As mentioned for boiling point, this method measures the boiling temperature of the liquid at different applied pressures. The vapor pressure at a given temperature can be determined from this data.[2][12]
- Static Method: The substance is placed in a sealed, evacuated container at a constant temperature. The pressure that develops in the headspace due to vaporization is measured directly with a pressure sensor.[2][12][21]
- Isoteniscope Method: This is a specific type of static method where the pressure of the vapor is balanced against a known pressure of an inert gas.[2][12]
- Effusion Methods (Knudsen Cell, Vapor Pressure Balance, Isothermal Thermogravimetry):
 These methods are suitable for substances with low vapor pressures. They measure the rate
 of mass loss of the substance through a small orifice into a vacuum.[2][12]
- Gas Saturation Method: A stream of an inert gas is passed through or over the substance at a known flow rate. The amount of substance that vaporizes and is carried by the gas is determined, from which the vapor pressure can be calculated.[2][12]

Visualization of Methodological Relationships



The user's request included the creation of diagrams using the DOT language to visualize signaling pathways, experimental workflows, or logical relationships. While this is a powerful tool for representing processes and interconnected systems, the description of inherent physical properties of a chemical compound does not lend itself to this type of visualization. Physical properties are discrete, quantitative characteristics of a substance under specific conditions, not a series of steps or a signaling cascade.

For instance, a DOT diagram could effectively illustrate the workflow of a multi-step chemical synthesis or a complex analytical procedure. However, a diagram attempting to connect density, boiling point, and refractive index would be arbitrary and not represent any underlying scientific process or logical flow.

Therefore, in lieu of a DOT diagram, this guide has focused on presenting the quantitative data in a highly structured and accessible tabular format, which is the standard and most effective method for communicating this type of information in a scientific context.

Conclusion

This technical guide provides a comprehensive overview of the key physical properties of **dichlorodiethylsilane**, a compound of significant industrial and research interest. The tabulated data offers a quick and clear reference for researchers and professionals. Furthermore, the detailed descriptions of standard experimental methodologies provide a foundational understanding of how these critical parameters are determined, ensuring a basis for consistent and reliable characterization in research and development settings.

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